

Personal protective equipment for handling 2-Phthalimidehydroxy-acetic acid

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Compound of Interest

Compound Name: 2-Phthalimidehydroxy-acetic acid

Cat. No.: B1313514

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Essential Safety and Handling Guide for 2-Phthalimidehydroxy-acetic acid

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Phthalimidehydroxy-acetic acid** was not located. The following guidance is based on established safety protocols for structurally similar compounds, including carboxylic acids and phthalimide derivatives, as well as general laboratory best practices. This compound should be handled with caution as a potentially hazardous substance.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Phthalimidehydroxy-acetic acid**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

Below is a summary of the known quantitative data for **2-Phthalimidehydroxy-acetic acid**.

Property	Value
Chemical Formula	C ₁₀ H ₇ NO ₅ [1]
Molecular Weight	221.17 g/mol [1]
CAS Number	134724-87-1 [1]
Physical Form	White solid [1]
Solubility	Soluble in Methanol (MeOH), Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO) [1]
Storage	0-10 °C [1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation, and ingestion when handling **2-Phthalimidehydroxy-acetic acid**.

Protection Type	Specific Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Essential for protecting eyes and face from splashes. Standard safety glasses do not offer sufficient protection. ^[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber)	Inspect gloves for any signs of degradation or perforation before each use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.
Body Protection	A fully fastened laboratory coat	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood	To minimize the inhalation of any potential dust or aerosols, all handling of the solid compound should be performed within a certified chemical fume hood. ^[2]
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure Preparation

- **Designate a Workspace:** Prepare a designated workspace within a chemical fume hood. Ensure the area is clean, uncluttered, and free of incompatible materials.
- **Assemble PPE:** Put on all required personal protective equipment as detailed in the table above.

- **Gather Materials:** Have all necessary equipment and reagents for the procedure readily available to minimize movement and potential for accidents.

Handling

- **Transferring the Compound:** When transferring the solid compound, do so carefully to avoid generating dust. Use appropriate tools such as a spatula or powder funnel.
- **Container Management:** Keep the container tightly sealed when not in use to prevent contamination and potential release of any vapors.
- **Avoid Contact:** At all times, avoid direct contact with skin, eyes, and clothing.

Cleanup

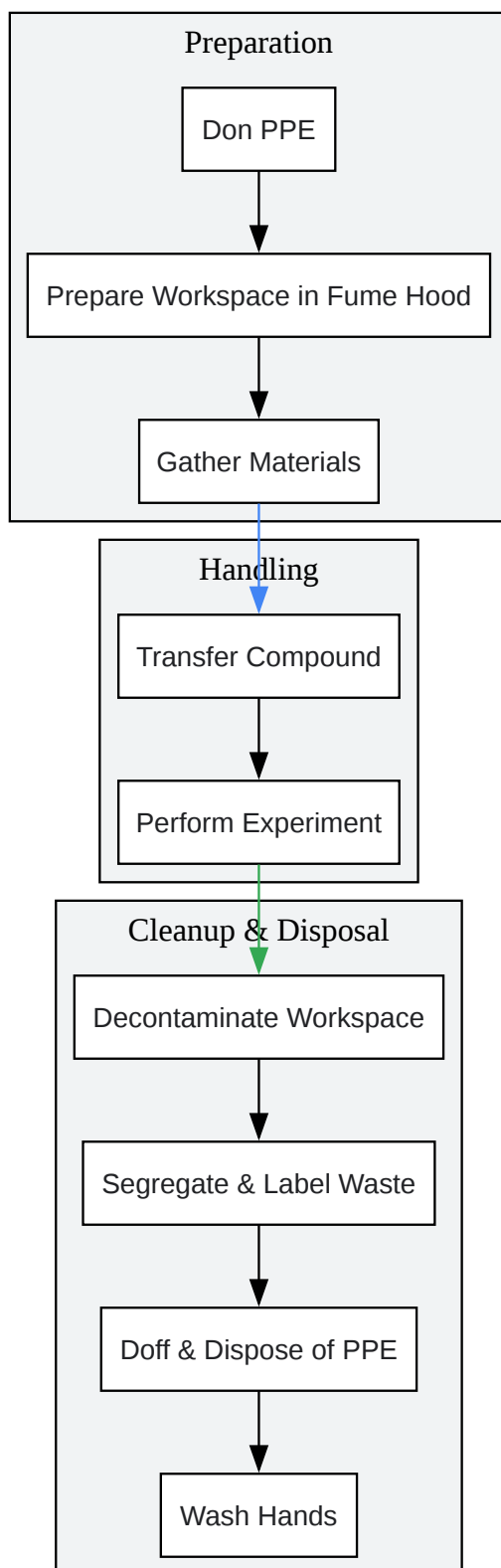
- **Decontamination:** After handling, decontaminate all work surfaces with an appropriate cleaning agent.
- **PPE Removal:** Carefully remove and dispose of contaminated PPE in the designated waste stream.
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan

Proper disposal of chemical waste is crucial for environmental safety and regulatory compliance.

- **Waste Segregation:** Do not mix **2-Phthalimidehydroxy-acetic acid** waste with other waste streams. It should be collected in a dedicated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled with the full chemical name and any relevant hazard information.
- **Disposal:** Dispose of the chemical waste through your institution's hazardous waste management program, following all local, state, and federal regulations. For specific guidance, consult with your institution's Environmental Health and Safety (EHS) department.

Safe Handling Workflow



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Caption: Workflow for safely handling **2-Phthalimidehydroxy-acetic acid**.

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References

- 1. 2-Phthalimidehydroxy-acetic acid - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 2. studyrocket.co.uk [studyrocket.co.uk]
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